

Personal protective equipment for handling Aluminum, triphenyl-

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Compound of Interest

Compound Name: Aluminum, triphenyl-

Cat. No.: B1628552

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Essential Safety and Handling Guide for Triphenylaluminum

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the safe handling and disposal of Triphenylaluminum ($C_{18}H_{15}Al$). Adherence to these guidelines is essential to mitigate the significant risks associated with this pyrophoric and water-reactive compound.

Hazard Summary

Triphenylaluminum is a highly hazardous substance that presents multiple risks in a laboratory setting. It is crucial to understand these dangers before handling the material.

Hazard Classification	Description	GHS Pictogram
Pyrophoric Liquid	Catches fire spontaneously if exposed to air.[1][2]	
Water-Reactive	In contact with water, it releases flammable gases which may ignite spontaneously.[1][2]	
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.[1]	corrosive
Serious Eye Damage	Causes serious eye damage.[1]	corrosive
Flammable Liquid	Highly flammable liquid and vapor.[1]	

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against exposure and injury. The following equipment is mandatory when handling Triphenylaluminum.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles & Face Shield	ANSI Z.87.1-1989 approved chemical splash goggles are required.[3] A face shield (minimum 8-inch) must be worn over the goggles.[3][4]
Hands	Double Gloving System	Inner Layer: Fire-resistant (FR) gloves/liners made of Kevlar®, Nomex®, or similar materials. [3] Outer Layer: Chemical-resistant neoprene or nitrile gloves.[3][4] Always inspect gloves for integrity before use and replace them immediately upon any sign of contamination.[4]
Body	Flame-Resistant (FR) Lab Coat & Apron	A properly fitting, fully buttoned, flame-resistant lab coat is mandatory.[3] For larger quantities, a chemical-resistant apron should be worn over the lab coat.[3]
Clothing	Natural Fiber Clothing	Wear long pants and long-sleeved clothing made of natural fibers like cotton. Avoid synthetic fabrics such as polyester or acrylic.[4]
Feet	Closed-Toed Shoes	Shoes must be made of a durable material (e.g., leather) and cover the entire foot.[3][5]
Respiratory	As Needed	Work should be conducted in a chemical fume hood. If there is

a risk of inhalation, respiratory protection may be required.[3]

Operational Plan: Handling Triphenylaluminum

All manipulations must be performed in an inert atmosphere to prevent spontaneous ignition.

Preparation and Handling Workflow

- Inert Atmosphere: All operations must be conducted under an atmosphere of prepurified nitrogen or within a nitrogen-filled glovebox.[6]
- Glassware Preparation: Ensure all glassware is meticulously dried before use. Flaming the glassware while purging with nitrogen is a sufficient method.[6]
- Chemical Transfer: Use standard Schlenk line or glovebox techniques for transferring Triphenylaluminum. A positive pressure of nitrogen should be maintained throughout the process.[6]
- Work Area: The work area must be clear of all flammable materials and water sources. An appropriate fire extinguisher (Class D, dry powder) must be readily accessible. Do not use water or foam extinguishers.[7]
- Spill Kit: Have a spill kit ready. This should include sand, soda ash, or other dry, inert material for containment.

Emergency First Aid Procedures

Immediate and correct response to an exposure is critical.

Exposure Route	First Aid Instructions
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Brush off any loose particles and rinse the affected skin area with plenty of water.[8] Immerse the area in cool water or wrap in wet bandages.[8] Seek immediate medical attention.
Inhalation	Move the individual to fresh air and keep them comfortable for breathing.[8] Seek immediate medical attention.
Ingestion	Rinse the mouth thoroughly with water.[2][8] Do NOT induce vomiting.[2][8] Seek immediate medical attention.

Disposal Plan

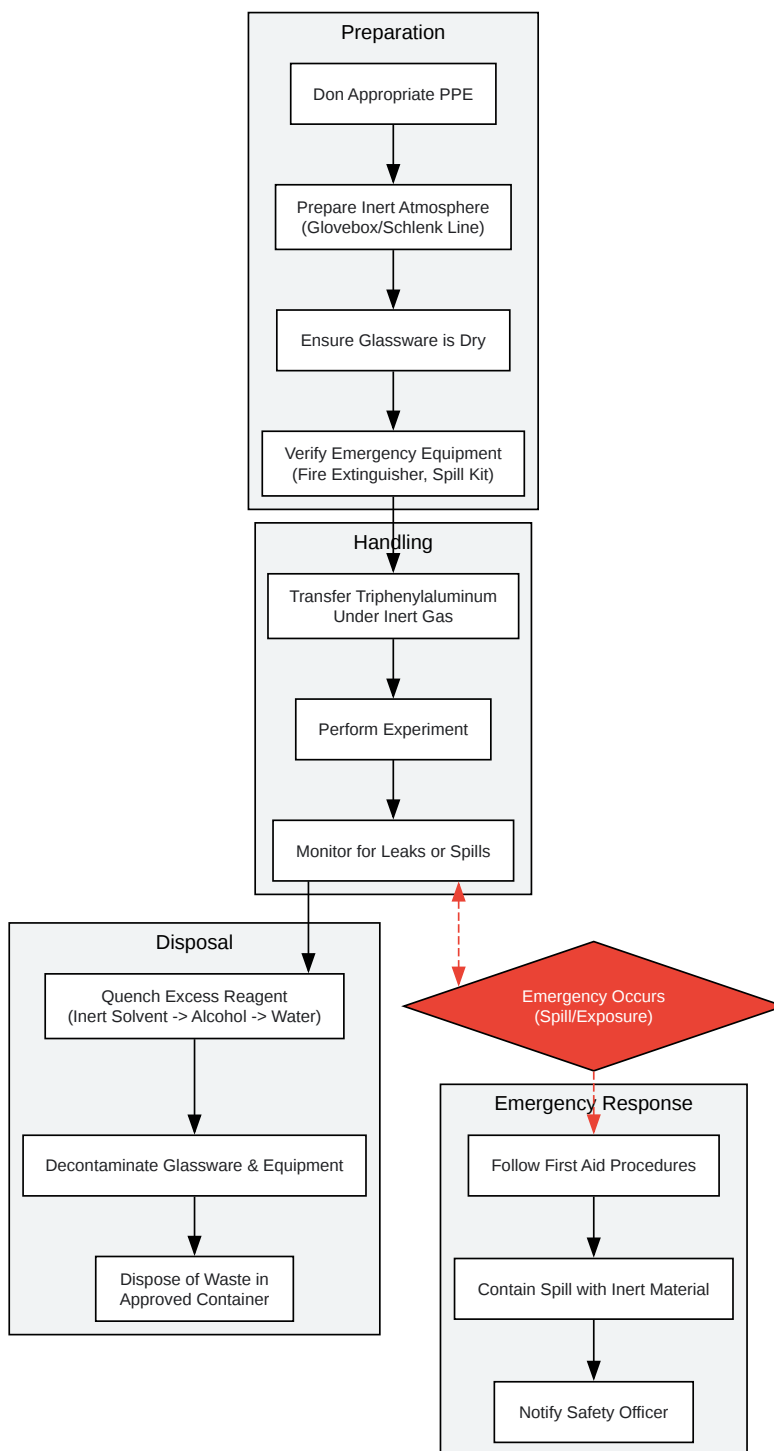
Chemical waste must be handled with extreme care.

- Quenching Unused Reagent:
 - Slowly and carefully add the Triphenylaluminum solution to a flask containing an inert, high-boiling solvent like toluene, under a nitrogen atmosphere.
 - Cool the flask in an ice bath.
 - Very slowly, add a long-chain alcohol like isopropanol to the stirred solution.
 - Once the reaction subsides, slowly add water to quench any remaining reagent.
- Disposal of Contaminated Materials:

- All contaminated items (gloves, paper towels, etc.) must be quenched with a long-chain alcohol before being disposed of as hazardous waste.
- Residual reactive material, such as aluminum wool from a reaction, should be handled with caution. A recommended procedure is to evaporate the solvent under a nitrogen stream, then very gradually introduce air over a period of several days to allow for slow oxidation before final disposal.^[6]
- Waste Collection:
 - Dispose of all chemical waste in a designated, properly labeled container and follow your institution's hazardous waste disposal procedures.

Safe Handling Workflow Diagram

Safe Handling and Disposal Workflow for Triphenylaluminum



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Caption: Workflow for the safe handling and disposal of Triphenylaluminum.

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